

(1H-Pyrrole-2-carbonyl)glycine: A Technical Guide to Solubility and Stability

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Compound of Interest		
Compound Name:	(1H-Pyrrole-2-carbonyl)glycine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of (1H-Pyrrole-2-carbonyl)glycine. Due to the limited availability of specific experimental data for this compound in public literature, this guide combines theoretical physicochemical properties with established methodologies for assessing the solubility and stability of related pyrrole and N-acylglycine derivatives. The protocols and data presented herein are intended to serve as a foundational resource for researchers initiating studies with (1H-Pyrrole-2-carbonyl)glycine.

Physicochemical Properties

(1H-Pyrrole-2-carbonyl)glycine is a derivative of the amino acid glycine.[1] Its structure, consisting of a pyrrole ring linked to glycine via an amide bond, influences its physicochemical properties.

Property	Value	Source
Molecular Formula	C7H8N2O3	[2]
Molecular Weight	168.15 g/mol	[2][3]
Calculated LogP	-0.1	[2]
Hydrogen Bond Donors	3	[2]
Hydrogen Bond Acceptors	4	[2]



Note: LogP is a calculated value and serves as an indicator of lipophilicity.

Solubility Profile

Specific quantitative solubility data for **(1H-Pyrrole-2-carbonyl)glycine** in various solvents is not extensively reported. However, based on its structure and the general solubility of related compounds, a qualitative solubility profile can be inferred. The presence of both a carboxylic acid and amide functional groups suggests some degree of polarity.

Table 2: Qualitative Solubility of (1H-Pyrrole-2-carbonyl)glycine

Solvent	Expected Solubility	Rationale
Water	Sparingly soluble to soluble	The glycine moiety and polar functional groups may impart some aqueous solubility. However, the pyrrole ring is more hydrophobic.
Phosphate-Buffered Saline (PBS)	Likely similar to water	Solubility is expected to be pH-dependent due to the carboxylic acid group.
Dimethyl Sulfoxide (DMSO)	Soluble	DMSO is a polar aprotic solvent capable of dissolving a wide range of organic molecules.
Ethanol	Soluble	Ethanol is a polar protic solvent that can engage in hydrogen bonding.
Methanol	Soluble	Similar to ethanol, methanol is a polar protic solvent.

Stability Profile

The stability of **(1H-Pyrrole-2-carbonyl)glycine** is influenced by its pyrrole ring and the amide linkage. Pyrrole-containing compounds are known to be susceptible to oxidation and



polymerization, often accelerated by exposure to air and light. The amide bond can be susceptible to hydrolysis under strong acidic or basic conditions.

Table 3: Predicted Stability of (1H-Pyrrole-2-carbonyl)glycine under Stress Conditions

Condition	Expected Stability	Potential Degradation Pathway
Acidic (e.g., pH 1-3)	Moderate to Low	Amide bond hydrolysis.
Neutral (e.g., pH 6-8)	High	Generally stable.
Basic (e.g., pH 10-13)	Moderate to Low	Amide bond hydrolysis.
Oxidative (e.g., H ₂ O ₂)	Low	Oxidation and polymerization of the pyrrole ring.
Photolytic (e.g., UV light)	Low to Moderate	Photodegradation of the pyrrole ring.
Thermal (e.g., elevated temp.)	Moderate	Potential for increased degradation rates, especially in solution.

For optimal stability, it is recommended to store **(1H-Pyrrole-2-carbonyl)glycine** as a solid at low temperatures (e.g., -20°C), protected from light and moisture. Solutions should be prepared fresh and, if storage is necessary, kept at low temperatures and under an inert atmosphere.

Experimental Protocols

The following are detailed methodologies for determining the solubility and stability of (1H-Pyrrole-2-carbonyl)glycine.

Solubility Determination: Shake-Flask Method

This method determines the thermodynamic equilibrium solubility.

Materials:

(1H-Pyrrole-2-carbonyl)glycine



- Selected solvents (e.g., water, PBS pH 7.4, DMSO, ethanol)
- Scintillation vials or glass tubes
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- HPLC-UV or other suitable analytical method for quantification

Procedure:

- Add an excess amount of (1H-Pyrrole-2-carbonyl)glycine to a vial containing a known volume of the desired solvent. The excess solid should be clearly visible.
- Seal the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C or 37°C).
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-72 hours).
- After equilibration, visually inspect the samples to ensure excess solid remains.
- Centrifuge the samples at high speed to pellet the undissolved solid.
- Carefully remove an aliquot of the supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of (1H-Pyrrole-2-carbonyl)glycine in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculate the solubility in mg/mL or mM.

Stability Assessment: Forced Degradation Study

This study evaluates the stability of the compound under various stress conditions.



Materials:

- (1H-Pyrrole-2-carbonyl)glycine
- Solutions of HCl (e.g., 0.1 N), NaOH (e.g., 0.1 N), and H₂O₂ (e.g., 3%)
- Buffers of various pH values
- Photostability chamber
- Oven
- HPLC system with a UV or MS detector
- Validated stability-indicating HPLC method

Procedure:

- Preparation of Stock Solutions: Prepare a stock solution of (1H-Pyrrole-2-carbonyl)glycine
 in a suitable solvent (e.g., methanol or acetonitrile).
- Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and incubate at a specific temperature (e.g., 60°C) for a defined period.
- Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and incubate at room temperature or a slightly elevated temperature for a defined period.
- Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep it at room temperature, protected from light, for a defined period.
- Photostability: Expose a solution and solid sample of the compound to light in a photostability chamber according to ICH guidelines.
- Thermal Degradation: Place a solution and solid sample of the compound in an oven at an elevated temperature (e.g., 60°C).
- Sample Analysis: At specified time points, withdraw samples from each stress condition, neutralize if necessary, and dilute to an appropriate concentration. Analyze the samples



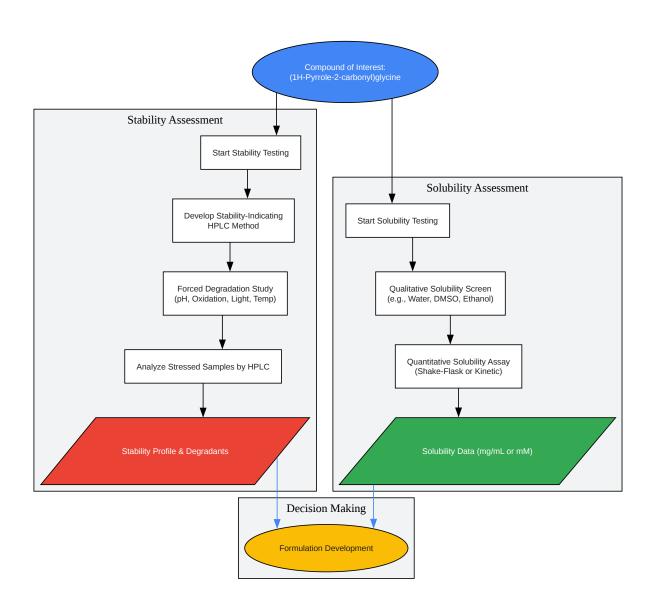
using a validated stability-indicating HPLC method.

• Data Evaluation: Monitor for the appearance of new peaks (degradants) and a decrease in the peak area of the parent compound. Calculate the percentage of degradation.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for assessing the solubility and stability of a research compound like **(1H-Pyrrole-2-carbonyl)glycine**.





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Caption: Workflow for solubility and stability assessment.



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